

# Synthesis of 2-Azido-N-Arylacetamides: An Application Note and Protocol

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## Compound of Interest

Compound Name: 2-azido-N-(2-chlorophenyl)acetamide

Cat. No.: B6590637

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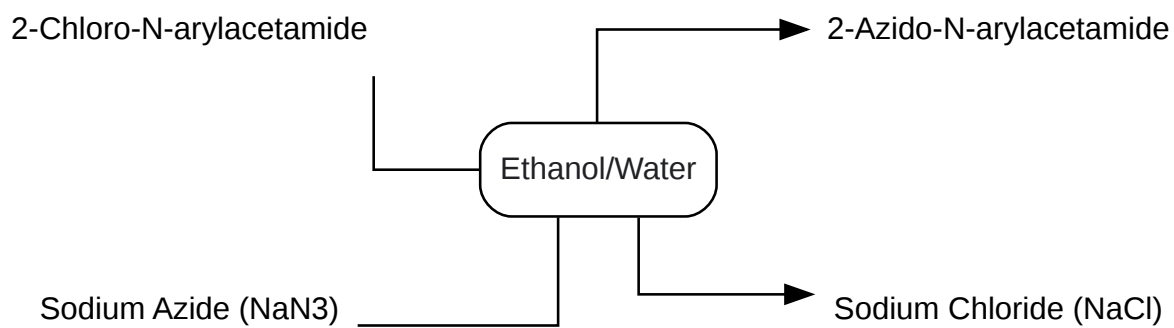
This document provides a detailed experimental procedure for the synthesis of 2-azido-N-arylacetamides, a class of compounds with applications in organic synthesis and medicinal chemistry as precursors for nitrogen-containing heterocycles like triazoles.<sup>[1]</sup> The protocol is based on established literature methods and is intended to be a comprehensive guide for researchers in the field.

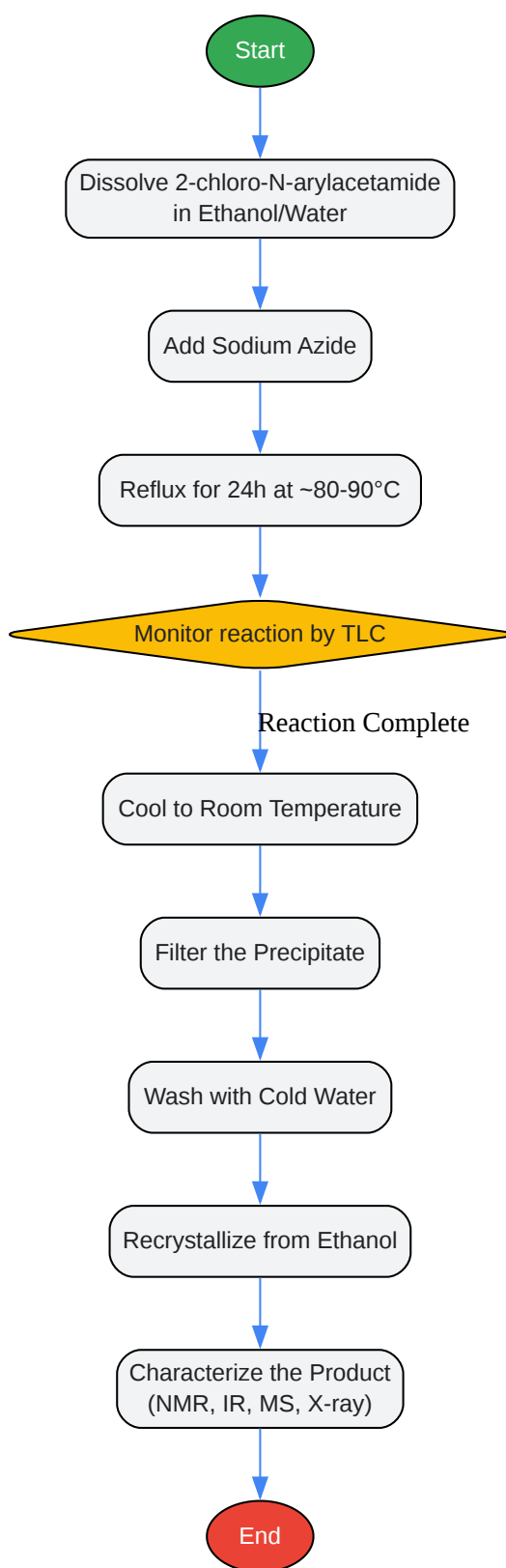
## Introduction

N-arylacetamides are fundamental structural motifs in a wide array of biologically active compounds, natural products, and materials.<sup>[1]</sup> The introduction of an azide group at the  $\alpha$ -position of the acetamide functionality yields 2-azido-N-arylacetamides, which are versatile intermediates.<sup>[1]</sup> These compounds can readily participate in 1,3-dipolar cycloaddition reactions, providing access to a diverse range of heterocyclic structures.<sup>[1]</sup> The described protocol outlines a straightforward and efficient method for the synthesis of these valuable building blocks.

## Reaction Scheme

The synthesis proceeds via a nucleophilic substitution reaction where the chlorine atom of a 2-chloro-N-arylacetamide is displaced by an azide ion.





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## References

- 1. Synthesis, crystal structure and Hirshfeld surface analysis of 2-azido-N-(2,6-dimethylphenyl)acetamide - PMC [pmc.ncbi.nlm.nih.gov]
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